

Personal protective equipment for handling 5-Octyl D-Glutamate

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Compound of Interest

Compound Name: 5-Octyl D-Glutamate

Cat. No.: B565817

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Essential Safety and Handling Guide for 5-Octyl D-Glutamate

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for handling **5-Octyl D-Glutamate** in a laboratory setting. The following procedures are designed to ensure the safe handling, use, and disposal of this compound, fostering a secure research environment.

Compound Information

Identifier	Value
Chemical Name	5-Octyl D-glutamate
Synonyms	D-glutamic acid, 5-octyl ester; 5-Octyl ester D-glutamatic acid
CAS Number	149332-65-0[1][2][3]
Molecular Formula	C ₁₃ H ₂₅ NO ₄ [2][3]
Molecular Weight	259.4 g/mol
Physical State	Crystalline solid
Intended Use	For research use only. Not for human or veterinary use.

Hazard Assessment

According to the Safety Data Sheet (SDS), **5-Octyl D-Glutamate** is not classified as a hazardous substance under the Globally Harmonized System (GHS). However, as a powdered chemical, it is prudent to handle it with standard laboratory precautions to minimize any potential for irritation or allergic reaction.

Hazard Classification	Rating
GHS Classification	Not classified
NFPA Ratings	Health: 0, Fire: 0, Reactivity: 0
HMIS-Ratings	Health: 0, Fire: 0, Reactivity: 0

Personal Protective Equipment (PPE)

While the substance is not classified as hazardous, the following PPE is recommended as standard laboratory practice when handling **5-Octyl D-Glutamate** in its solid, powdered form to prevent inhalation and skin contact.

Protection Type	Recommended PPE	Purpose
Eye Protection	Safety glasses with side shields or goggles.	Protects eyes from airborne particles.
Hand Protection	Nitrile or latex gloves.	Prevents direct skin contact.
Respiratory Protection	A dust mask or respirator (e.g., N95) is advised when handling larger quantities or if there is a potential for dust generation.	Minimizes inhalation of airborne powder.
Body Protection	A standard laboratory coat.	Protects clothing and skin from spills.

Operational and Disposal Plans

Handling and Storage

Engineering Controls:

- Handle in a well-ventilated area. A chemical fume hood is recommended, especially when weighing or transferring the powder.

Safe Handling Practices:

- Preparation: Before handling, ensure the work area is clean and uncluttered. Have all necessary equipment, including waste disposal bags, readily available.
- Weighing and Transfer:
 - Perform in a fume hood or a designated area with minimal air currents to prevent the powder from becoming airborne.
 - Use a spatula or other appropriate tool to transfer the solid. Avoid scooping in a manner that creates dust.
- Solution Preparation:
 - If preparing a solution, add the solid to the solvent slowly to avoid splashing.
 - Cap containers securely after use.

Storage:

- Store at -20°C in a tightly sealed container.
- Keep in a dry and well-ventilated place.

Spill Management

- Isolate the Area: Cordon off the spill area to prevent further contamination.
- Personal Protective Equipment: Wear appropriate PPE as outlined above.
- Cleanup:

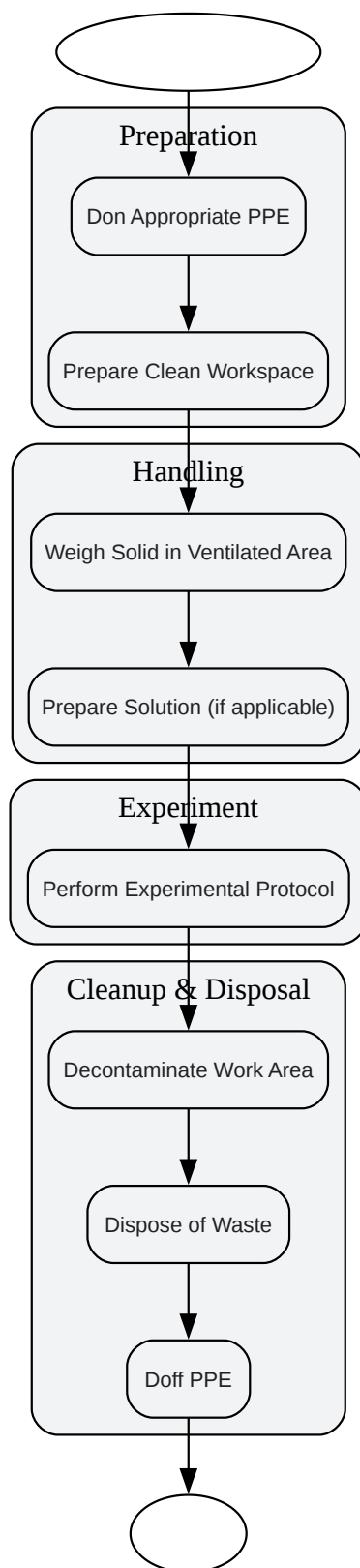
- For small spills, gently sweep up the solid material, avoiding dust generation. A moistened paper towel can be used to wipe the area after the bulk of the material has been removed.
- Place all contaminated materials into a sealed bag for disposal.
- Decontamination: Clean the spill area with soap and water.

Disposal Plan

- Dispose of unused **5-Octyl D-Glutamate** and any contaminated materials (e.g., gloves, wipes, weigh boats) in accordance with local, state, and federal regulations for non-hazardous chemical waste.
- Do not allow the substance to enter sewers or waterways.

Experimental Workflow

The following diagram illustrates the standard workflow for handling **5-Octyl D-Glutamate** from receipt to disposal.



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Caption: Workflow for Handling **5-Octyl D-Glutamate**.

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